

Bromine Chloride: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Bromine chloride

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This technical guide provides an in-depth overview of **bromine chloride** (BrCl), a reactive interhalogen compound with significant applications in chemical synthesis and disinfection. This document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed information on its chemical properties, synthesis, and biological interactions.

Core Properties of Bromine Chloride

Bromine chloride is a reddish-yellow gas or liquid with a pungent odor.^[1] It is a strong oxidizing agent used as a disinfectant, algacide, and fungicide, particularly in industrial cooling water systems.^[2] In organic chemistry, it serves as a potent brominating and bromochlorinating agent.^[3]

Quantitative Data Summary

The fundamental properties of **bromine chloride** are summarized in the table below for quick reference.

Property	Value	Reference
CAS Number	13863-41-7	[1][3][4][5][6][7]
Molecular Formula	BrCl	[1][2][3][4][6][7]
Molecular Weight	115.36 g/mol	[2][3]
Melting Point	-66 °C	[1]
Boiling Point	5 °C	[1]

Synthesis of Bromine Chloride

Bromine chloride is typically prepared on demand in the laboratory due to its reactivity.[3] Several methods are available, with the direct reaction of bromine (Br₂) and chlorine (Cl₂) being a common approach.

Experimental Protocol: Laboratory Scale Synthesis

The following protocol describes the preparation of **bromine chloride** from elemental bromine and chlorine.

Materials:

- Bromine (Br₂)
- Chlorine (Cl₂)
- 100 ml Fisher-Porter tube with a magnetic stirrer and Kynar® top
- Dry air or other inert gas (containing < 100 ppm carbon monoxide)

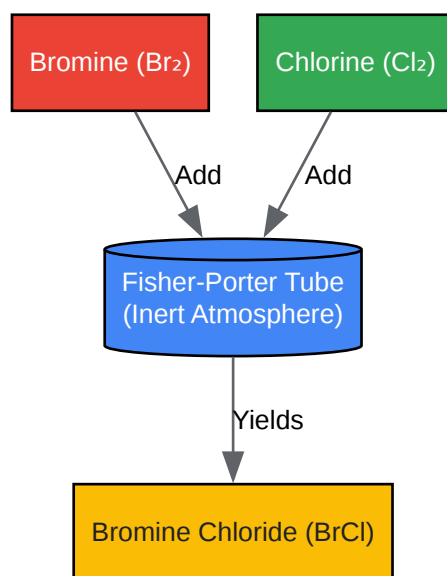
Procedure:

- Purge the Fisher-Porter tube with dry, carbon monoxide-free air.
- Place 94.2 grams of commercially available bromine into the purged tube.
- Introduce 43.0 grams of chlorine gas into the tube under autogenous pressure.

- The reaction proceeds to form liquid **bromine chloride**.

This method is designed to produce BrCl that is substantially free of carbonyl halide impurities, which can be detrimental to certain catalytic reactions.[8]

A schematic of this synthesis process is illustrated below.



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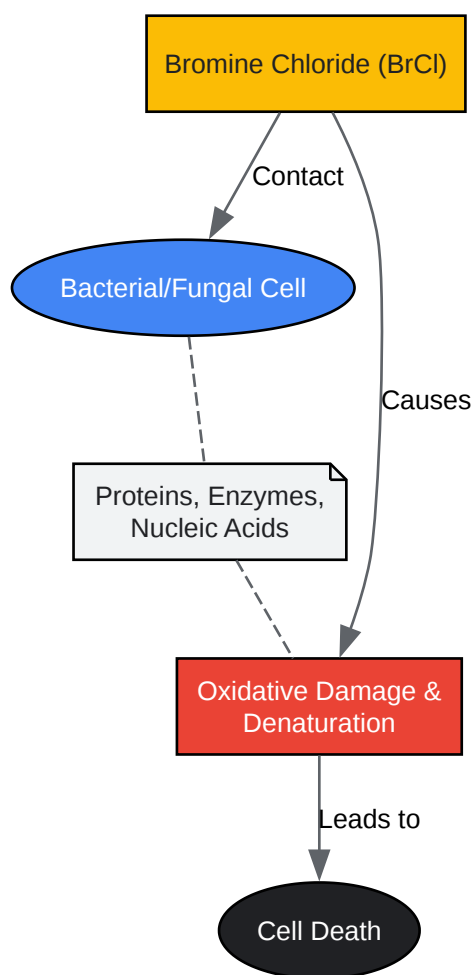
Synthesis of **Bromine Chloride**.

Biological Interaction and "Signaling"

Contrary to specific signaling molecules that interact with defined receptor targets, **bromine chloride**'s biological activity is primarily characterized by its high reactivity and strong oxidizing nature. It is not known to participate in specific cellular signaling pathways in the manner of endogenous signaling molecules.

The biocidal effects of **bromine chloride** stem from its ability to react with and denature critical biological macromolecules, such as proteins and nucleic acids. This non-specific mode of action leads to widespread cellular damage and ultimately, cell death. This property is harnessed in its application as a disinfectant.

The generalized mechanism of its biocidal action is depicted in the following diagram.



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Biocidal Mechanism of **Bromine Chloride**.

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